

Application Notes and Protocols for MD-265

Treatment in Cell Culture

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Compound of Interest

Compound Name: MD-265

Cat. No.: B15544086

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Introduction

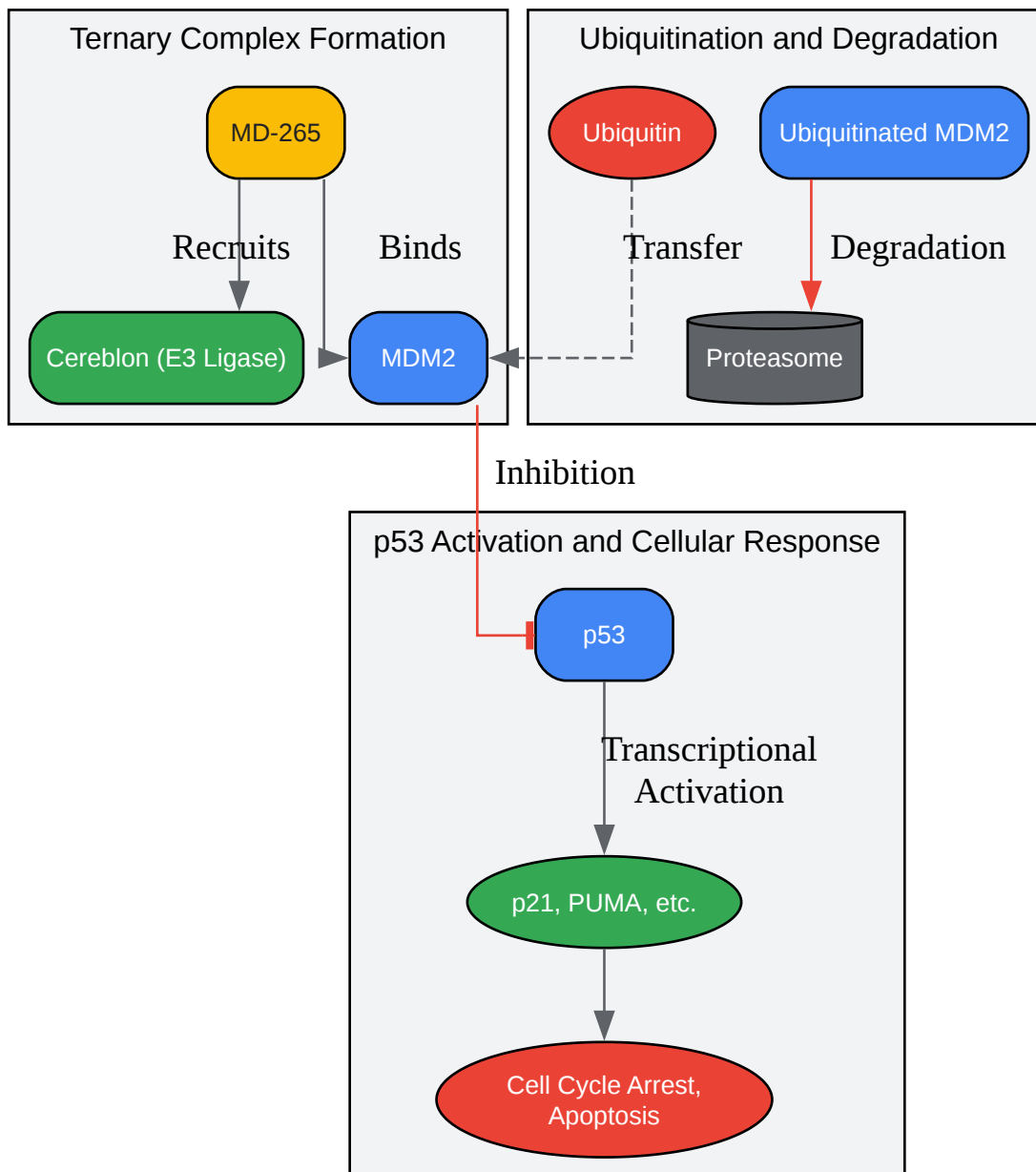
MD-265 is a potent and selective degrader of the Murine Double Minute 2 (MDM2) protein.[1][2][3][4] As a Proteolysis Targeting Chimera (PROTAC), **MD-265** functions by inducing the ubiquitination and subsequent proteasomal degradation of MDM2.[2] In cancer cells with wild-type p53, the degradation of MDM2 leads to the stabilization and activation of the p53 tumor suppressor protein.[1][2][3][4] This activation triggers downstream pathways resulting in cell cycle arrest and apoptosis, making **MD-265** a promising therapeutic agent for cancers harboring wild-type p53.[2]

These application notes provide detailed protocols for the in vitro use of **MD-265** in cell culture, including cell line selection, treatment procedures, and methods for assessing its biological effects.

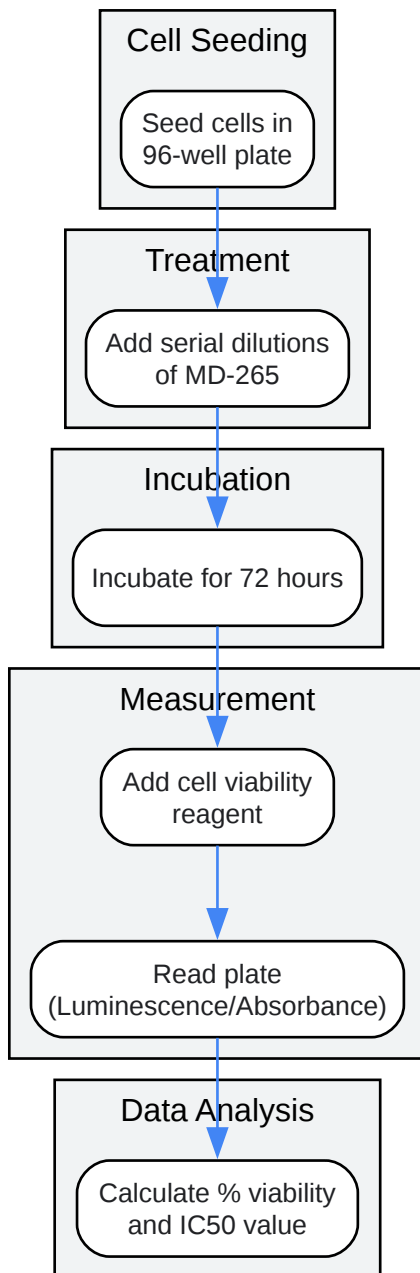
Mechanism of Action: MDM2 Degradation and p53 Activation

MD-265 is a heterobifunctional molecule that simultaneously binds to the MDM2 protein and the E3 ubiquitin ligase cereblon (CRBN). This ternary complex formation facilitates the transfer of ubiquitin from the E3 ligase to MDM2, marking it for degradation by the 26S proteasome. The resulting depletion of MDM2 protein frees p53 from its negative regulation. Activated p53 can then transcriptionally activate its target genes, such as p21 (CDKN1A) and PUMA (BBC3), leading to cell cycle arrest and apoptosis.[2]

MD-265 Mechanism of Action



Cell Viability Assay Workflow



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References

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- [2. Discovery of MD-265: A Potent MDM2 Degradator That Achieves Complete Tumor Regression and Improves Long-Term Survival of Mice with Leukemia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Discovery of MD-265: A Potent MDM2 Degradator That Achieves Complete Tumor Regression and Improves Long-Term Survival of Mice with Leukemia - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Item - Discovery of MD-265: A Potent MDM2 Degradator That Achieves Complete Tumor Regression and Improves Long-Term Survival of Mice with Leukemia - figshare - Figshare \[figshare.com\]](#)
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